Application Notes and Protocols: Sulfo-Cyanine5 Maleimide in Flow Cytometry

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Compound of Interest

Compound Name:	*Sulfo-Cyanine5 maleimide*
CAS No.:	*2242791-82-6*
Cat. No.:	*B611065*

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Introduction

Sulfo-Cyanine5 (Sulfo-Cy5) maleimide is a bright, far-red fluorescent dye functionalized with a maleimide group. This maleimide moiety allows for the specific, covalent labeling of free sulfhydryl (thiol) groups found in the side chains of cysteine residues on proteins and peptides. The presence of a sulfo group makes this dye water-soluble, eliminating the need for organic solvents and making it ideal for labeling biological molecules in aqueous buffers. Its far-red emission profile (typically around 670 nm) is advantageous for flow cytometry applications as it minimizes autofluorescence from cells and tissues, leading to an improved signal-to-noise ratio.

These characteristics make Sulfo-Cy5 maleimide a powerful tool for various flow cytometry-based assays, including the labeling of cell surface proteins, quantifying surface thiols, and labeling cysteine-containing antibodies or other targeting proteins for indirect staining.

Key Properties of **Sulfo-Cyanine5 Maleimide**

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The performance of Sulfo-Cy5 maleimide in flow cytometry is underpinned by its photophysical and chemical properties.

Property	Value
Excitation Maximum (Ex)	~650 nm
Emission Maximum (Em)	~670 nm
Reactive Group	Maleimide
Target Moiety	Sulfhydryl (-SH) group
Solubility	High in aqueous buffers
Recommended Flow Cytometer Laser	633 nm or 640 nm
Recommended Flow Cytometer Filter	660/20 BP or similar

Protocol 1: Direct Labeling of Cell Surface Thiols

This protocol describes the direct labeling of free sulfhydryl groups on the surface of cells in suspension for analysis by flow cytometry. This can be used to assess the redox state of the cell surface or to quantify available thiols.

Materials

- Cells in suspension (e.g., harvested cultured cells or peripheral blood mononuclear cells)
- **Sulfo-Cyanine5 maleimide**
- Phosphate-Buffered Saline (PBS), pH 7.2-7.5, degassed
- Bovine Serum Albumin (BSA) or Fetal Bovine Serum (FBS)
- Anhydrous Dimethylsulfoxide (DMSO) for stock solution
- Quenching solution: 2-Mercaptoethanol or L-cysteine in PBS
- Flow cytometry tubes

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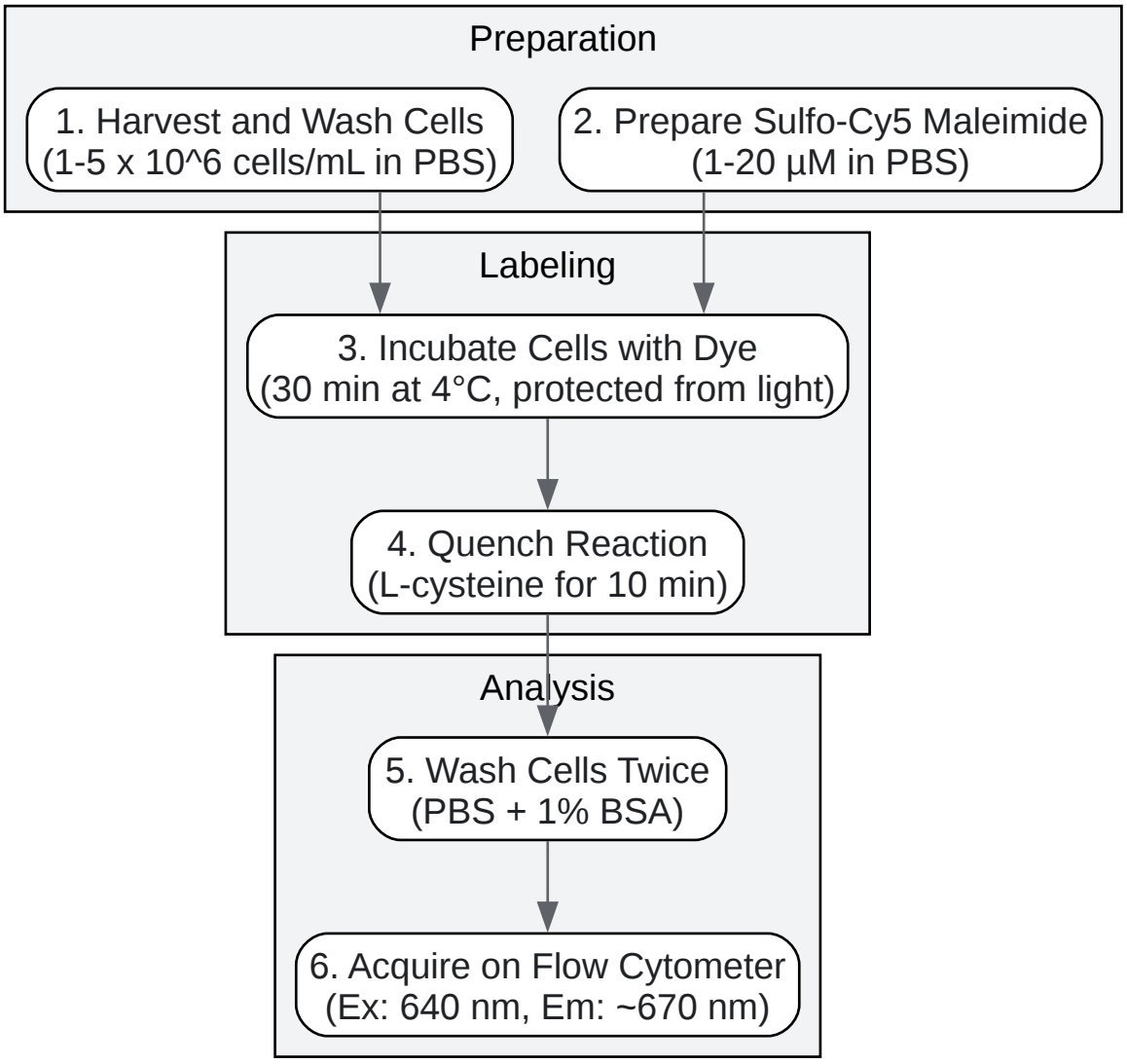
Experimental Procedure

- Cell Preparation:
  - Harvest cells and wash twice with ice-cold PBS to remove any culture medium components.
  - Resuspend the cell pellet in PBS to a concentration of 1-5 x 10^6 cells/mL. Maintain cells on ice.
- Dye Preparation:
  - Prepare a 10 mM stock solution of **Sulfo-Cyanine5 maleimide** in anhydrous DMSO.
  - Immediately before use, dilute the stock solution to a working concentration (typically 1-20 µM) in ice-cold PBS. The optimal concentration should be determined empirically for each cell type and application.
- Labeling Reaction:
  - Add the diluted Sulfo-Cy5 maleimide solution to the cell suspension.
  - Incubate for 30 minutes on ice or at 4°C, protected from light. Gentle mixing during incubation is recommended.
- Quenching:
  - To stop the labeling reaction, add a quenching solution (e.g., L-cysteine to a final concentration of 1-5 mM) and incubate for 10 minutes on ice.
- Washing:
  - Wash the cells twice with ice-cold PBS containing 1% BSA to remove unreacted dye and quenching agent.
  - Centrifuge at 300-400 x g for 5 minutes at 4°C between washes.
- Flow Cytometry Analysis:

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- Resuspend the final cell pellet in an appropriate buffer for flow cytometry (e.g., PBS with 1% BSA).
- Analyze the cells on a flow cytometer equipped with a 633 nm or 640 nm laser and an appropriate emission filter (e.g., 660/20 BP).
- Include an unstained cell sample as a negative control to set the background fluorescence.

Workflow Diagram: Cell Surface Thiol Labeling



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Caption: Workflow for labeling cell surface thiols with Sulfo-Cy5 maleimide.

Protocol 2: Labeling a Cysteine-Containing Antibody for Indirect Flow Cytometry

This protocol outlines the process for labeling an antibody (or other protein) with Sulfo-Cy5 maleimide. The resulting fluorescently-conjugated antibody can then be used for indirect staining of cells in flow cytometry. This requires the antibody to have available free sulfhydryl groups, which can be present in engineered antibodies with cysteine tags or generated by mild reduction of disulfide bonds.

Materials

- Antibody or protein with available cysteine residues (e.g., 1-5 mg/mL)
- **Sulfo-Cyanine5 maleimide**
- Reaction Buffer: Phosphate buffer (e.g., 50 mM sodium phosphate, 150 mM NaCl, pH 7.0)
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